A Technical Guide to 2,3,5-Triphenyltetrazolium Chloride (TTC)

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Compound of Interest

Compound Name:	*Di-n-octyldichlorosilane*
CAS No.:	*18416-07-4*
Cat. No.:	*B032779*

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An Important Note on CAS Number: The CAS number provided in the query, 18416-07-4, is formally assigned to the compound Dichloro(dioctyl)silane[1][2][3]. However, the detailed request for information on signaling pathways, experimental protocols for researchers, and use as a viability indicator aligns with the well-documented properties of 2,3,5-Triphenyltetrazolium Chloride (TTC), which has the CAS number 298-96-4[4][5]. This guide will focus on TTC to address the core technical requirements of your request.

Introduction

2,3,5-Triphenyltetrazolium Chloride (TTC), also known as Tetrazolium Red, is a water-soluble redox indicator widely utilized in biological and biochemical research[6][7]. In its oxidized state, TTC is a colorless or faint yellow crystalline powder[4][5][6]. In the presence of metabolically active cells containing functional dehydrogenase enzymes, TTC accepts hydrogen ions and is reduced to 1,3,5-Triphenylformazan (TPF), a stable, water-insoluble red compound[8][9][10]. This colorimetric change forms the basis of numerous viability assays.

This document provides a comprehensive overview of the physicochemical properties, mechanism of action, applications, and experimental protocols associated with 2,3,5-

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Triphenyltetrazolium Chloride.

Physicochemical Properties

The key properties of 2,3,5-Triphenyltetrazolium Chloride are summarized below.

Property	Value	Citations
CAS Number	298-96-4	[4][5]
Molecular Formula	$C_{19}H_{15}ClN_4$	[4][11]
Molecular Weight	334.80 g/mol	[4][11]
Appearance	White to faint yellow crystalline powder	[4][5][12]
Melting Point	238–243 °C[4], ~250 °C (lit.)[5][11], 243 °C (decomposition)	[4][5][11]
Solubility	Soluble in water (150 g/L), ethanol, and acetone. Insoluble in ether.	[5][6][13]
pH	3.7 (10 g/L in H_2O at 20°C)	[11]
Storage Temperature	2-8°C, Protect from light.	[9][12]
Stability	Stable, but light-sensitive and hygroscopic.	[5][12]

Mechanism of Action: Cellular Respiration Indicator

The utility of TTC as a viability stain is rooted in its function as an artificial electron acceptor in the mitochondrial electron transport chain. In viable cells, various dehydrogenase enzymes, particularly ubiquinol-cytochrome c oxidoreductase, play a crucial role in cellular respiration by transferring electrons from substrates (like NADH) to electron acceptors[6][9][14].

TTC intercepts these electrons. The dehydrogenase enzymes reduce the colorless, water-soluble tetrazolium ring of TTC. This irreversible reaction forms the intensely red, lipid-soluble compound TPF (formazan), which precipitates within the cell[7][15]. Tissues that are

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metabolically active possess active dehydrogenases and will therefore stain red, while necrotic or inactive tissues lack this enzymatic activity and remain unstained or white[6][10][16].

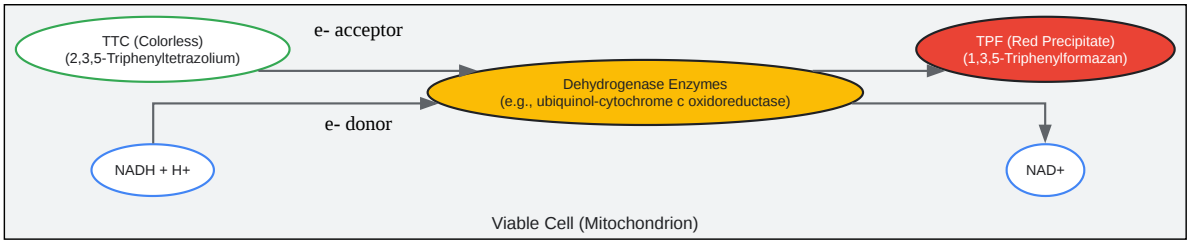

Diagram 1: Mechanism of TTC Reduction

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Diagram 1: Mechanism of TTC Reduction to Red Formazan by Dehydrogenases.

Applications in Research and Development

TTC's ability to differentiate viable from non-viable tissue makes it an invaluable tool in several scientific fields.

Assessment of Tissue Infarction

A primary application of TTC is in experimental models of ischemia, particularly for measuring myocardial and cerebral infarcts[16][17]. Following an ischemic event like a stroke or heart attack, the affected necrotic tissue loses its dehydrogenase activity. When tissue slices are incubated in a TTC solution, healthy, viable tissue is stained a deep red, while the infarcted, necrotic area remains a pale white[6][10][18]. This stark contrast allows for accurate quantification of the infarct volume, which is crucial for evaluating the efficacy of potential neuroprotective or cardioprotective agents[16][17].

Seed Viability Testing

In agriculture and botany, the TTC test is a rapid method for determining the germination potential of seeds[8][19]. A viable seed embryo possesses active respiratory enzymes that will

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reduce TTC to the red formazan compound[8][9]. Seeds with healthy, red-stained embryos are considered viable, whereas dead or dormant seeds remain unstained[8]. This assay is significantly faster than traditional germination tests, which can take weeks[20].

Microbiology and Cell Biology

TTC is used as a supplement in culture media to easily enumerate microbial colonies[4][21]. Living microorganisms reduce TTC, forming red colonies that are easily distinguished and counted[4][21]. It is also used in cell viability assays for cultured cells, where the amount of formazan produced can be extracted and quantified spectrophotometrically to measure the overall metabolic activity of a cell population[7][22].

Experimental Protocols

The following is a representative protocol for the staining of brain tissue to assess infarct volume after experimental stroke. Concentrations and incubation times may need to be optimized for different tissues and models[23].

Protocol: TTC Staining for Cerebral Infarct Sizing

1. Tissue Preparation:

- Following the experimental endpoint (e.g., 24 hours post-ischemia), sacrifice the animal and immediately harvest the brain.
- Briefly rinse the brain in ice-cold phosphate-buffered saline (PBS) to remove excess blood[24].
- Place the brain into a brain matrix slicer and create uniform coronal slices, typically 2 mm thick[10][23].

2. Staining Solution Preparation:

- Prepare a 0.05% to 2% (w/v) TTC solution in PBS (pH 7.4)[23][25]. A 1% solution is common[15][24].
- Warm the solution to 37°C immediately before use. Protect the solution from light as TTC is light-sensitive[25][26].

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3. Incubation:

- Place the brain slices into a container and fully immerse them in the pre-warmed TTC solution[24].
- Incubate the slices for 15-30 minutes at 37°C in the dark[10][15][23]. Incubation time may vary based on tissue thickness.

4. Fixation and Imaging:

- After incubation, carefully remove the slices from the TTC solution.
- To halt the enzymatic reaction and preserve the tissue, transfer the slices into a 10% formalin solution.
- The slices can now be photographed. The viable tissue will appear deep red, and the infarcted tissue will be white[10]. The images are then analyzed using software (e.g., ImageJ) to calculate the infarct area and volume[16].

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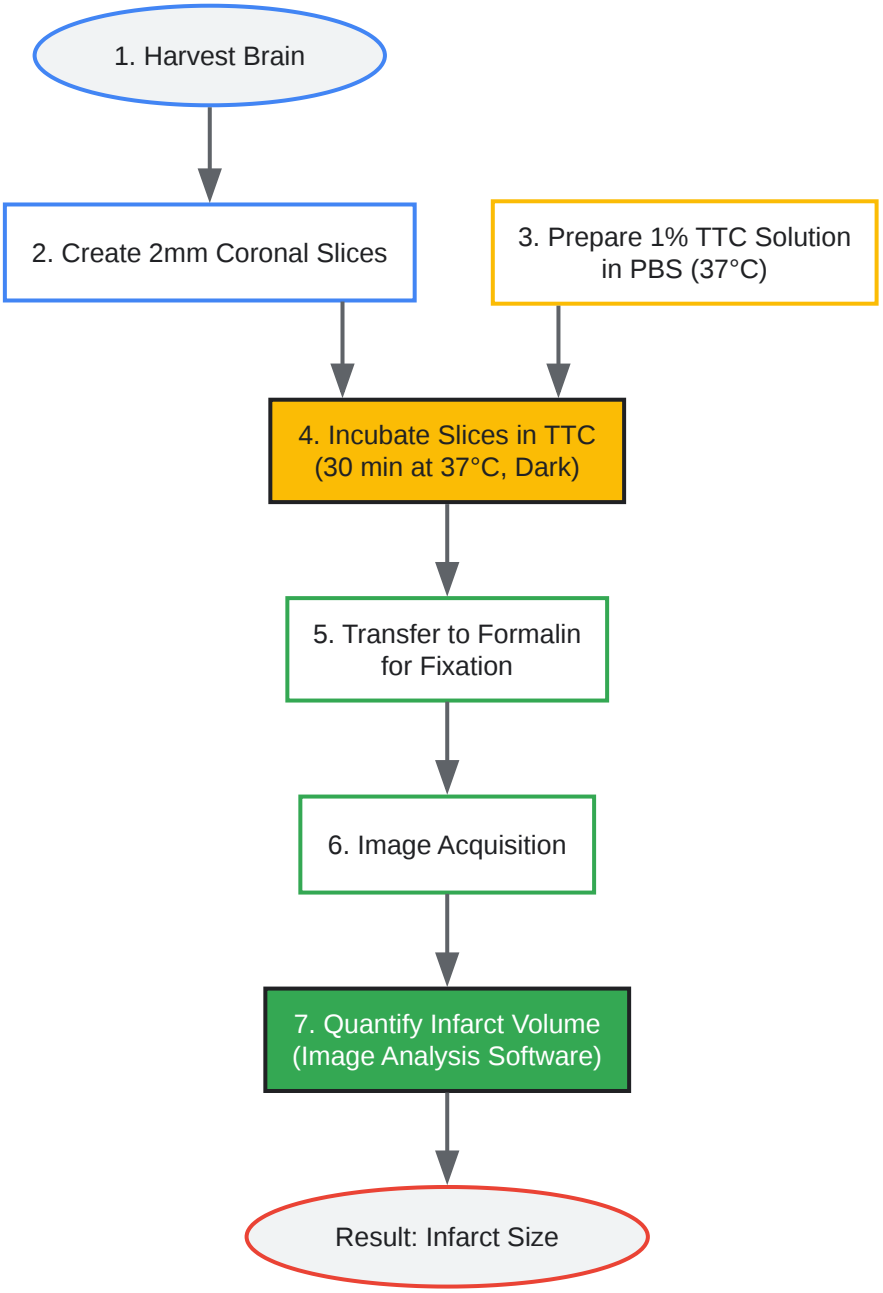

Diagram 2: Experimental Workflow for TTC Staining

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Diagram 2: Standard Experimental Workflow for TTC Staining of Brain Tissue.

Safety and Handling

2,3,5-Triphenyltetrazolium Chloride requires careful handling in a laboratory setting.

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- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[27][28].
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a lab coat[26][27]. If dust is generated, use appropriate respiratory protection[26].
- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use in a well-ventilated area[26][28]. Wash hands thoroughly after handling[27].
- Storage: Store in a cool (2-8°C), dry, and well-ventilated place in a tightly closed container[12][26][29]. Protect from light and moisture[5][12][26].
- Incompatibilities: Incompatible with strong oxidizing agents[5][13].

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References

- 1. Dichloro(dioctyl)silane | CAS#:18416-07-4 | Chemsrc [chemsrc.com]
- 2. gelest.com [gelest.com]
- 3. chemscene.com [chemscene.com]
- 4. ausamics.com.au [ausamics.com.au]
- 5. 2,3,5-Triphenyltetrazolium chloride | 298-96-4 [chemicalbook.com]
- 6. Tetrazolium chloride - Wikipedia [en.wikipedia.org]
- 7. Quantification of Triphenyl-2H-tetrazoliumchloride Reduction Activity in Bacterial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 8. nbinno.com [nbinno.com]
- 9. goldbio.com [goldbio.com]
- 10. whservicebio.com [whservicebio.com]

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- 11. 2,3,5-Triphenyltetrazolium chloride CAS#: 298-96-4 [m.chemicalbook.com]
- 12. Page loading... [guidechem.com]
- 13. chembk.com [chembk.com]
- 14. Elucidation of the enzyme involved in 2,3,5-triphenyl tetrazolium chloride (TTC) staining activity and the relationship between TTC staining activity and fermentation profiles in Saccharomyces cerevisiae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. A refined TTC assay precisely detects cardiac injury and cellular viability in the infarcted mouse heart - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. ahajournals.org [ahajournals.org]
- 18. Triphenyltetrazolium staining of irreversible ischemic injury following coronary artery occlusion in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 19. cabidigitallibrary.org [cabidigitallibrary.org]
- 20. Frontiers | A Spectrophotometric Assay for Robust Viability Testing of Seed Batches Using 2,3,5-Triphenyl Tetrazolium Chloride: Using Hordeum vulgare L. as a Model [frontiersin.org]
- 21. 2,3,5-Triphenyl-tetrazolium chloride for microbiology 298-96-4 [merckmillipore.com]
- 22. jstage.jst.go.jp [jstage.jst.go.jp]
- 23. An optimized triphenyltetrazolium chloride method for identification of cerebral infarcts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. TTC Staining of Rat Brain Tissue Slices: A Staining Procedure to Differentiate Viable and Necrotic Tissue in Tissue Slices After Ischemia-Reperfusion Injury [jove.com]
- 25. ahajournals.org [ahajournals.org]
- 26. cdhfinechemical.com [cdhfinechemical.com]
- 27. chemscience.com [chemscience.com]
- 28. carlroth.com [carlroth.com]
- 29. carlroth.com [carlroth.com]

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